

history and development of azepane-based pharmaceutical intermediates

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Compound of Interest

Compound Name: *N*-benzylazepan-4-amine

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The Azepane Scaffold: Synthetic Evolution and Pharmaceutical Utility

Executive Summary

The azepane (hexamethyleneimine) ring—a seven-membered saturated nitrogen heterocycle—occupies a unique "privileged" space in medicinal chemistry.^{[1][2][3]} Unlike its five- (pyrrolidine) and six-membered (piperidine) analogs, azepane introduces specific conformational flexibility and lipophilicity profiles that are critical for modulating drug-target interactions. Historically viewed merely as a byproduct of the Nylon-6 industry (via caprolactam), azepane has evolved into a core pharmacophore found in over 20 FDA-approved therapeutics, ranging from antidiabetics to antihistamines. This guide explores the transition of azepane from a bulk chemical intermediate to a precision tool in structure-based drug design (SBDD).

Structural & Conformational Dynamics

The Medium-Ring Challenge

The synthesis and utilization of azepane are governed by the specific thermodynamic properties of seven-membered rings. Unlike the stable chair conformation of cyclohexane/piperidine, azepane suffers from transannular strain (Prelog strain) and Pitzer strain (torsional strain).

- **Entropy vs. Enthalpy:** The formation of seven-membered rings is kinetically slower than five- or six-membered rings due to a higher degree of freedom in the open chain (unfavorable entropy) and ring strain (unfavorable enthalpy).
- **Conformational Flip:** Azepane exists in a dynamic equilibrium between twist-chair (TC) and twist-boat (TB) conformations. This flexibility allows the azepane moiety to act as an "adaptive" hydrophobic spacer in drug molecules, molding itself to fit various binding pockets—a feature distinct from the rigid piperidine ring.

Evolution of Synthetic Methodologies

The Classical Era: Beckmann Rearrangement

The industrial genesis of azepane lies in the Beckmann Rearrangement. This acid-catalyzed transformation converts cyclohexanone oxime into ϵ -caprolactam, the monomer for Nylon-6.^[4]^[5] Subsequent reduction (e.g., with LiAlH_4) yields azepane. While efficient for bulk production, this method lacks the regiocontrol required for substituted pharmaceutical intermediates.

The Modern Era: Ring-Closing Metathesis (RCM)

For complex drug intermediates, Ring-Closing Metathesis (RCM) using Ruthenium-based alkylidenes (Grubbs catalysts) has become the gold standard. This approach allows for the construction of functionalized azepenes (unsaturated azepanes) from acyclic diene precursors, offering precise control over substituents.

The Cutting Edge: Photochemical Skeletal Editing

Recent breakthroughs (e.g., Nature, 2023) have introduced photochemical dearomative ring expansion. This method converts simple nitroarenes into substituted azepanes via a singlet nitrene intermediate, bypassing the need for pre-functionalized acyclic chains.^[2]

Visualization of Synthetic Pathways^[3]

Diagram 1: The Beckmann Rearrangement Mechanism

This pathway illustrates the classic industrial route to the azepane core.



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Caption: Mechanistic flow of the Beckmann Rearrangement converting cyclohexanone oxime to azepane.[6]

Pharmaceutical Case Studies

The azepane ring is not merely a linker; it often serves as a critical lipophilic anchor.

Drug Name	Class	Indication	Role of Azepane Moiety
Tolazamide	Sulfonylurea	Type 2 Diabetes	The azepane ring increases lipophilicity compared to smaller rings, enhancing pancreatic β -cell penetration and altering the pharmacokinetic half-life.
Azelastine	Phthalazinone	Antihistamine (H1)	The N-methylazepane moiety mimics the interaction of histamine's ethylamine tail but with restricted flexibility, improving receptor selectivity.
Cetiedil	Vasodilator	Ischemia	The azepane ring provides bulk tolerance, preventing rapid metabolic degradation while maintaining receptor affinity.
Bazedoxifene	SERM	Osteoporosis	The azepane ring forms part of the side chain that interacts with the estrogen receptor's helix-12, determining agonist/antagonist activity.

Experimental Protocol: RCM Synthesis of a Functionalized Azepane

Objective: Synthesis of N-Boc-2,3,4,7-tetrahydro-1H-azepine (Precursor to 4-substituted azepanes). Methodology: Ring-Closing Metathesis (RCM).[3]

Reagents & Equipment

- Substrate: N-Allyl-N-(but-3-enyl)carbamate (Diene precursor).
- Catalyst: Grubbs 2nd Generation Catalyst (G-II).
- Solvent: Anhydrous Dichloromethane (DCM), degassed.
- Apparatus: Schlenk line or Nitrogen glovebox.

Protocol Workflow

- Preparation (0 min): Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar. Cool under a stream of dry Argon.
- Solvation (15 min): Dissolve the diene substrate (1.0 mmol) in anhydrous DCM (100 mL). Note: High dilution (0.01 M) is critical to favor intramolecular cyclization over intermolecular polymerization.
- Degassing (30 min): Bubble Argon through the solution for 30 minutes to remove dissolved oxygen, which poisons the Ruthenium carbene.
- Catalysis (Start): Add Grubbs-II catalyst (2-5 mol%) in one portion. The solution will turn a characteristic brownish-pink.
- Reflux (12-24 hrs): Fit a reflux condenser and heat the mixture to 40°C (DCM reflux). Monitor reaction progress via TLC (SiO₂, 10% EtOAc/Hexanes).
- Quenching: Once the starting material is consumed, add activated charcoal or DMSO (50 eq relative to catalyst) and stir for 2 hours to sequester the Ruthenium species.

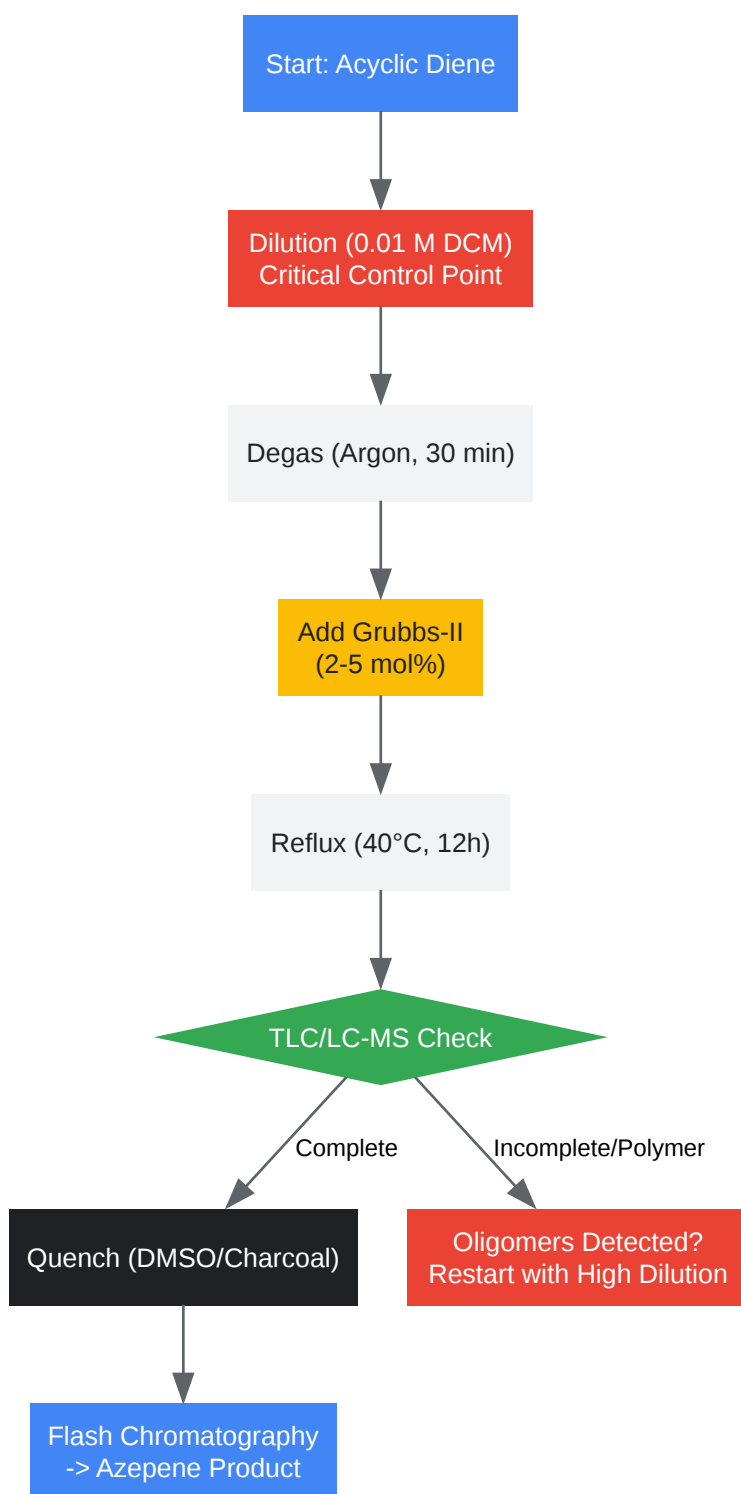
- Purification: Filter through a pad of Celite. Concentrate the filtrate in vacuo. Purify the residue via flash column chromatography to yield the N-Boc-tetrahydroazepine.

Self-Validating Checkpoints

- Concentration Check: If oligomers are observed (via LC-MS), the reaction concentration was too high. Repeat at 0.005 M.
- Catalyst Activity: If the reaction stalls, add a second portion of catalyst (1 mol%) after 12 hours.

Diagram 2: RCM Synthetic Workflow

This diagram visualizes the critical decision points in the RCM protocol.



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Caption: Decision tree for the synthesis of azepane precursors via Ring-Closing Metathesis.

Future Perspectives

The development of azepane chemistry is shifting toward stereoselective functionalization. While the ring itself is achiral, introducing substituents (e.g., 3-fluoroazepane or 4-hydroxyazepane) creates chiral centers that powerfully influence binding affinity. Future workflows will likely integrate C-H activation to install functional groups directly onto the saturated ring, avoiding the need for pre-functionalized linear precursors.

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